

# Essential Guide to the Safe Disposal of 1,1-Dimethyl-4-nitrocyclohexane

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## Compound of Interest

Compound Name: 1,1-Dimethyl-4-nitrocyclohexane

Cat. No.: B1532719

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This document provides crucial safety and logistical information for the proper disposal of **1,1-Dimethyl-4-nitrocyclohexane** (CAS No. 2172032-17-4). As a trusted partner in laboratory safety and chemical handling, we aim to provide value beyond the product itself by ensuring you have the necessary information for safe laboratory operations.

Disclaimer: No specific Safety Data Sheet (SDS) for **1,1-Dimethyl-4-nitrocyclohexane** could be located. The following information is based on the properties of the closely related compound, nitrocyclohexane, and general safety protocols for nitroalkanes. It is imperative to handle this compound with caution and to consult with your institution's environmental health and safety (EHS) department for specific disposal guidance.

## Hazard Profile and Safety Summary

**1,1-Dimethyl-4-nitrocyclohexane** is expected to be a combustible liquid that is toxic if ingested, inhaled, or absorbed through the skin. Nitroalkanes as a class of compounds can pose significant health and safety risks.

The following table summarizes the key quantitative data for nitrocyclohexane (CAS No. 1122-60-7), which should be considered as an approximation for **1,1-Dimethyl-4-nitrocyclohexane** in the absence of specific data.

Property	Value	Source
Physical State	Liquid	[TCI, 2023][1]
Appearance	Colorless to slightly pale yellow	[TCI, 2023][1]
Molecular Weight	157.21 g/mol (for 1,1-Dimethyl-4-nitrocyclohexane)	-
Melting Point	-34 °C	[TCI, 2023][1]
Boiling Point	113 °C at 6.0 kPa	[TCI, 2023][1]
Flash Point	74 °C (closed cup)	[Sigma-Aldrich]; [TCI, 2023][1]
Density	1.06 g/mL at 25 °C	[Sigma-Aldrich]
Acute Toxicity (Oral)	Category 3 (Toxic if swallowed)	[TCI, 2023][1]
Acute Toxicity (Dermal)	Category 3 (Toxic in contact with skin)	[Sigma-Aldrich]
Acute Toxicity (Inhalation)	Category 3 (Toxic if inhaled), Rat LC50: 150 mg/m <sup>3</sup> /4H	[TCI, 2023][1]
Skin Irritation	Category 2 (Causes skin irritation)	[TCI, 2023][1]
Eye Irritation	Category 2 (Causes serious eye irritation)	[TCI, 2023][1]

## Experimental Protocols: Proper Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the safe disposal of **1,1-Dimethyl-4-nitrocyclohexane**.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling this chemical. This includes:
  - Chemical-resistant gloves (nitrile or neoprene).

- Safety goggles and a face shield.
- A lab coat.
- Closed-toe shoes.
- All handling of the chemical and its waste should be conducted in a well-ventilated fume hood.

## 2. Waste Collection:

- Collect waste **1,1-Dimethyl-4-nitrocyclohexane** in a dedicated, properly labeled, and sealed container.
- The container should be made of a compatible material (e.g., glass or a suitable plastic) and clearly labeled as "Hazardous Waste: **1,1-Dimethyl-4-nitrocyclohexane**".
- Do not mix this waste with other chemical waste streams, especially with strong oxidizing agents, acids, or bases, to prevent potentially violent reactions.

## 3. Storage of Chemical Waste:

- Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area.
- Keep the waste container away from sources of ignition, heat, and direct sunlight.
- Ensure the storage area is clearly marked as a hazardous waste accumulation point.

## 4. Final Disposal:

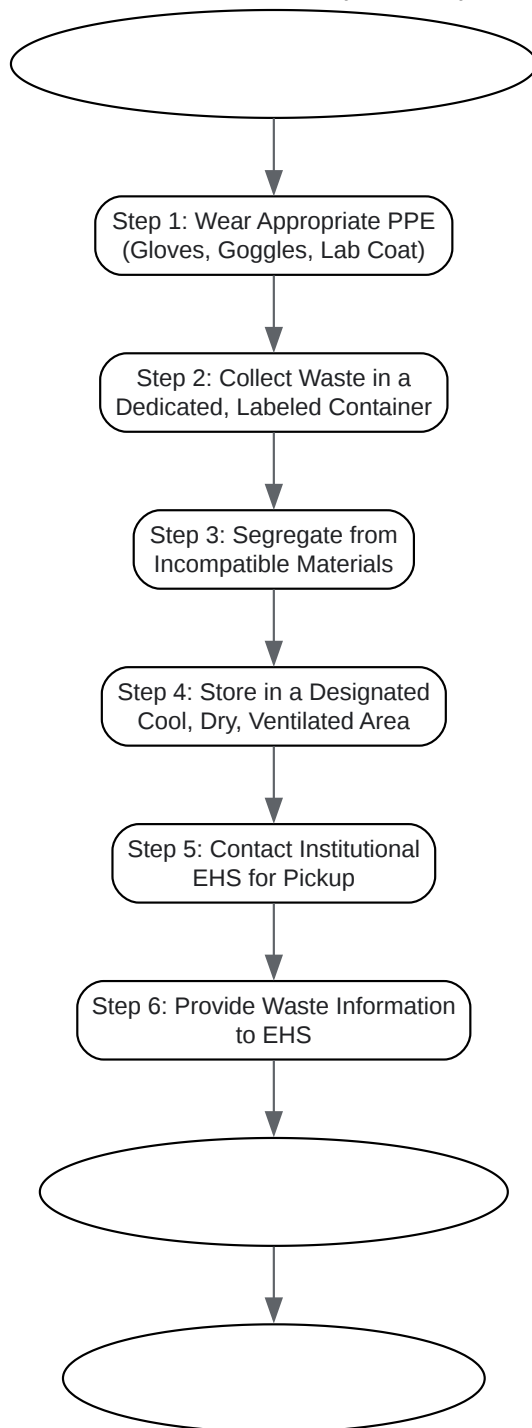
- The disposal of **1,1-Dimethyl-4-nitrocyclohexane** must be handled by a licensed hazardous waste disposal company.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for a pickup.

- Provide the EHS department with all available information about the waste, including its composition and any known hazards.
- Never pour this chemical down the drain or dispose of it in regular trash.[\[2\]](#)

## Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the safe disposal of **1,1-Dimethyl-4-nitrocyclohexane**.

## Disposal Workflow for 1,1-Dimethyl-4-nitrocyclohexane



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Caption: Disposal workflow for **1,1-Dimethyl-4-nitrocyclohexane**.

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## References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Thermal decomposition of the nitroalkanes - Transactions of the Faraday Society (RSC Publishing) [pubs.rsc.org]
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